

Essential Safety and Disposal Procedures for AZD-5991

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Compound of Interest

Compound Name: AZD-5991

Cat. No.: B1649328

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This document provides crucial safety information and detailed guidance for the proper disposal of **AZD-5991**, a potent and selective Mcl-1 inhibitor used in research. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AZD-5991** is presented below. This information is essential for understanding the compound's characteristics for safe handling and disposal.

Property	Value
Chemical Name	(3aR)-5-chloro-2,11,12,24,27,29-hexahydro-2,3,24,33-tetramethyl-22H-9,4,8-(metheniminomethyno)-14,20:26,23-dimetheno-10H,20H-pyrazolo[4,3-l][1][2][3][4]benzoxadithiadiazacyclohexacosine-32-carboxylic acid
Molecular Formula	C ₃₅ H ₃₄ ClN ₅ O ₃ S ₂
Molecular Weight	672.26 g/mol
CAS Number	2143061-81-6
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability.[5]

Hazard Identification and Safety Precautions

There is conflicting information regarding the hazard classification of **AZD-5991** from different suppliers. It is imperative to handle this compound with caution, assuming it to be hazardous.

- MedChemExpress Safety Data Sheet (SDS): Classifies **AZD-5991** as hazardous, citing:
 - Acute toxicity, oral (Category 4)
 - Skin corrosion/irritation (Category 2)
 - Serious eye damage/eye irritation (Category 2A)
 - Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)
- Cayman Chemical Safety Data Sheet (SDS): States the substance is not classified as hazardous. However, it also notes that it is "slightly hazardous for water."

Given this discrepancy, researchers should adhere to the more stringent safety precautions. The following personal protective equipment (PPE) and handling procedures are mandatory:

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile).
 - Respiratory Protection: If not handled in a fume hood, a NIOSH-approved respirator may be necessary.
- Hygiene Measures: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

Proper Disposal Procedures

Due to the potential hazards and the lack of specific disposal instructions in the available SDSs, a conservative approach to the disposal of **AZD-5991** is required. Under no circumstances should this compound be disposed of down the drain or in regular trash.^{[6][7]}

Step 1: Waste Identification and Segregation

- Treat as Hazardous Waste: All waste containing **AZD-5991**, including pure compound, solutions, and contaminated materials, must be treated as hazardous chemical waste.
- Segregate Waste Streams:
 - Solid Waste: Collect unused or expired **AZD-5991** powder, contaminated personal protective equipment (gloves, etc.), and labware (e.g., weigh boats, pipette tips) in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions of **AZD-5991** in a separate, compatible, and leak-proof hazardous waste container. Do not mix with other incompatible waste streams.^{[1][8]} For example, keep halogenated and non-halogenated solvent wastes separate.^[8]

- Sharps Waste: Needles, syringes, or other sharps contaminated with **AZD-5991** must be disposed of in a designated sharps container for hazardous chemical waste.

Step 2: Waste Container Management

- Use Appropriate Containers: All waste containers must be in good condition, compatible with the chemical waste, and have a secure, tight-fitting lid.^{[1][6]}
- Proper Labeling: Label all waste containers with "Hazardous Waste," the full chemical name "**AZD-5991**," and the specific contents (e.g., "**AZD-5991** in DMSO," "Solid waste contaminated with **AZD-5991**").^[9] The date of waste accumulation should also be included.
- Keep Containers Closed: Waste containers must remain closed except when adding waste.^[6]

Step 3: Storage of Hazardous Waste

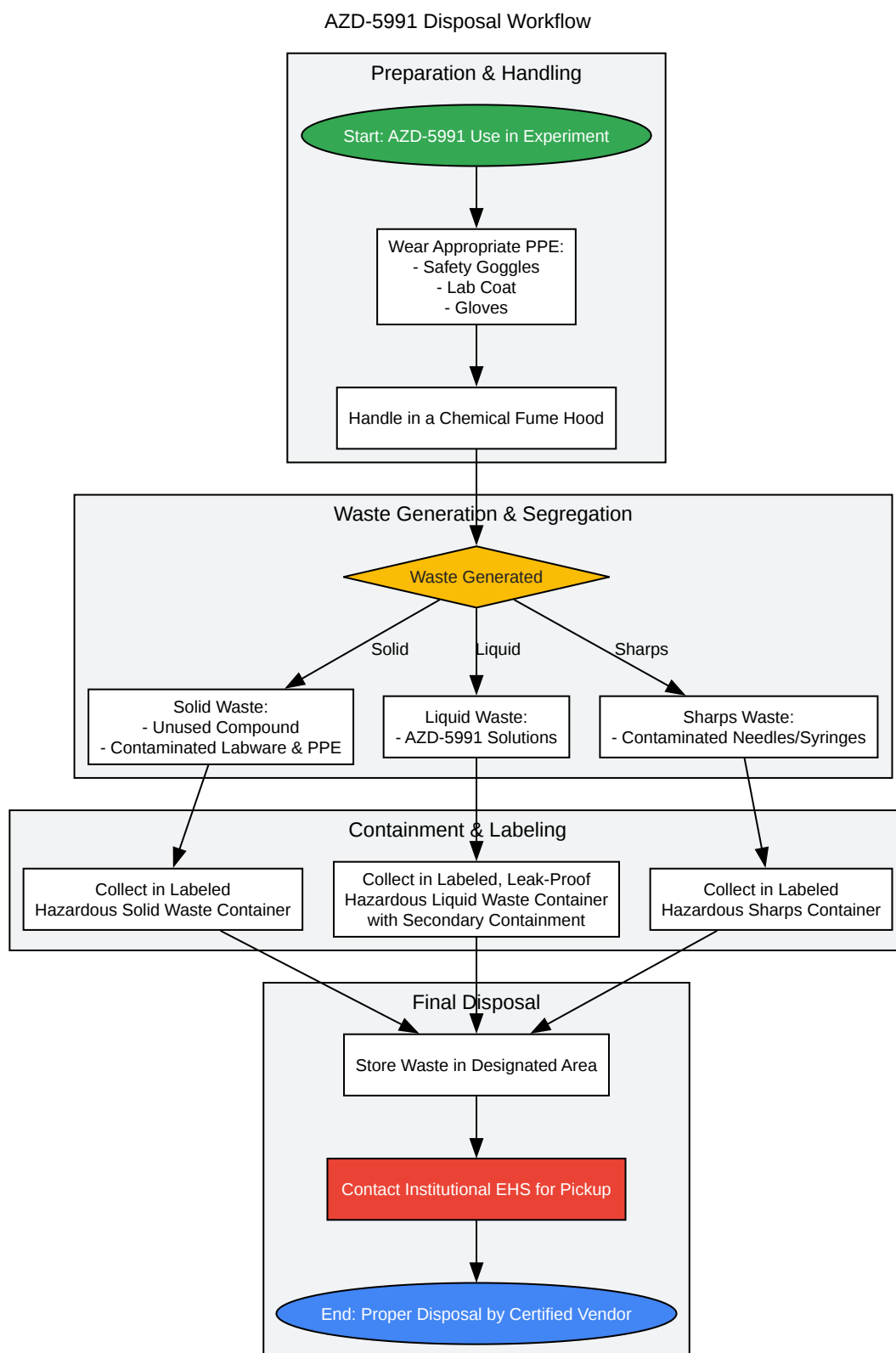
- Designated Storage Area: Store hazardous waste in a designated, secure area away from general laboratory traffic.
- Secondary Containment: Use secondary containment (e.g., a larger, chemically resistant bin or tray) for all liquid hazardous waste containers to prevent spills.
- Segregation of Incompatibles: Ensure that containers of **AZD-5991** waste are not stored with incompatible chemicals.

Step 4: Disposal Request and Pickup

- Contact Environmental Health and Safety (EHS): Follow your institution's specific procedures for hazardous waste disposal. This typically involves contacting the Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Provide Necessary Information: Be prepared to provide detailed information about the waste, including its composition and volume.
- Do Not Transport Off-Site: Laboratory personnel should not transport hazardous waste. This should only be done by trained EHS staff or a certified hazardous waste vendor.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **AZD-5991**.



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Caption: Logical workflow for the safe disposal of **AZD-5991** waste.

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